

F0045(S): A Technical Overview of a Novel Influenza Hemagglutinin Fusion Inhibitor

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Compound of Interest

Compound Name: F0045(S)

Cat. No.: B15563857

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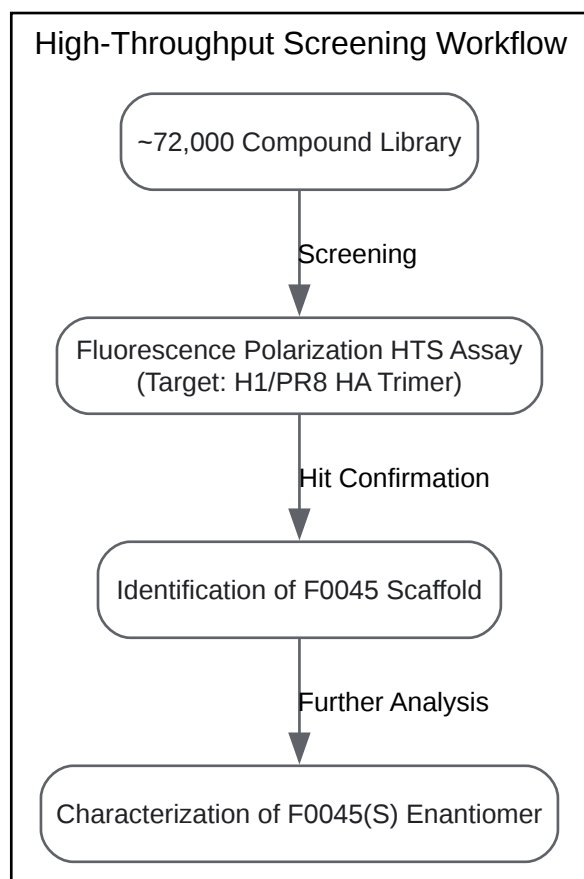
This document provides an in-depth technical guide to the discovery and initial characterization of **F0045(S)**, a potent small-molecule inhibitor of influenza A virus hemagglutinin (HA). The information presented is compiled from publicly available research, offering a centralized resource for understanding its mechanism of action, binding characteristics, and antiviral activity.

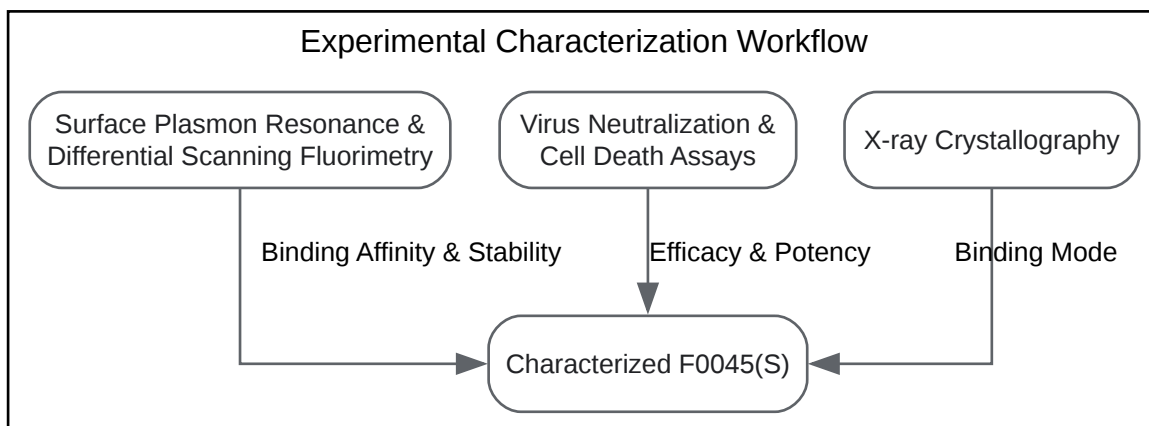
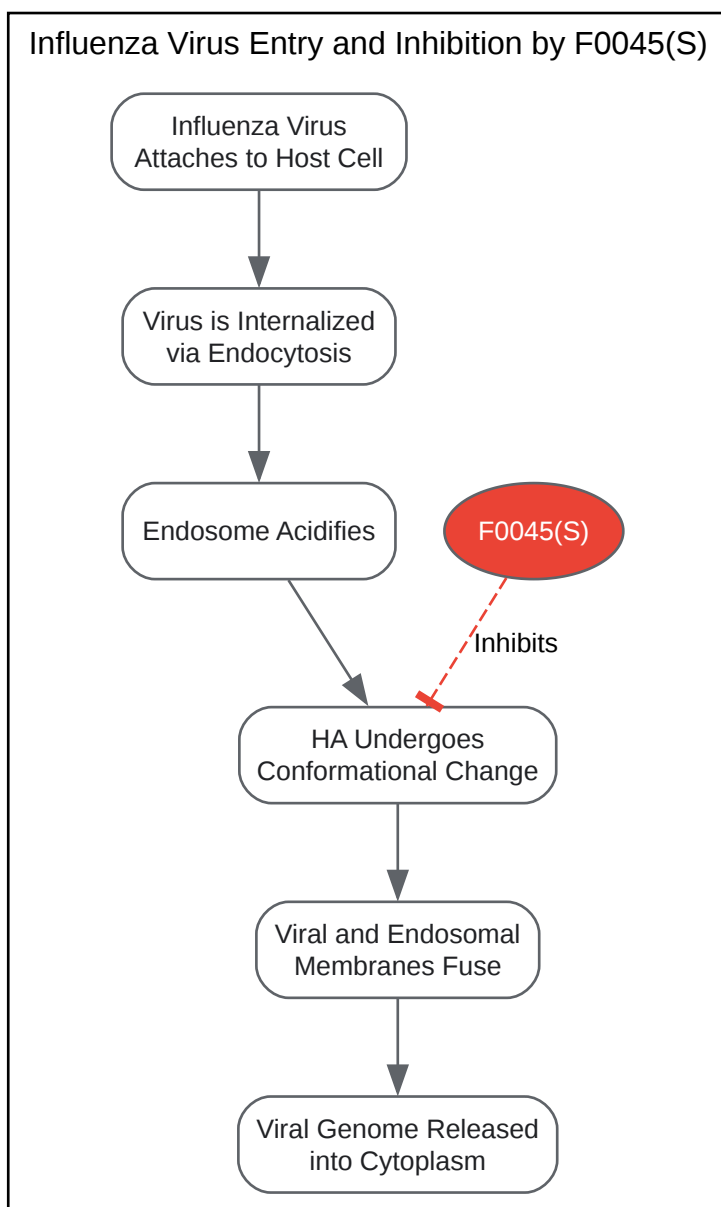
Introduction

F0045(S) is a novel antiviral compound identified as a direct inhibitor of the influenza A hemagglutinin protein.^{[1][2][3]} It functions by disrupting the membrane fusion process, a critical step in the viral lifecycle, thereby preventing the release of the viral genome into the host cell.^{[1][4]} The discovery of **F0045(S)** stemmed from a large-scale high-throughput screening effort and represents a significant advancement in the pursuit of new therapeutic agents against influenza.

Discovery and Screening

F0045(S) was identified from a screening of approximately 72,000 compounds. The primary screening assay was a novel, high-throughput fluorescence polarization method designed to identify molecules that bind to the stem region of the H1/Puerto Rico/8/1934 (H1/PR8) HA trimer. This approach led to the identification of the F0045 scaffold as a promising hit.





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References

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